

"4-[2-(3-Bromophenoxy)ethyl]morpholine" in vivo experimental models

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Compound of Interest

Compound Name: 4-[2-(3-Bromophenoxy)ethyl]morpholine

CAS No.: 435283-95-7

Cat. No.: B1269199

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Technical Application Note: In Vivo Experimental Models for **4-[2-(3-Bromophenoxy)ethyl]morpholine**

Part 1: Executive Summary & Pharmacological Context

4-[2-(3-Bromophenoxy)ethyl]morpholine is a bioactive substituted phenoxyalkylamine research probe. Structurally, it belongs to the phenoxyethyl-morpholine class, a privileged scaffold in medicinal chemistry known for its affinity toward Sigma-1 receptors (σ_1R) and monoamine transporters (specifically Norepinephrine Transporter, NET, and Serotonin Transporter, SERT).

This compound is structurally analogous to Viloxazine (an NRI) and various high-affinity Sigma ligands (e.g., Panamesine). In vivo, it is primarily utilized to investigate neuropharmacological pathways involving nociception, mood regulation, and neuroprotection.

Mechanism of Action (MOA)

- **Sigma-1 Receptor Modulation:** The morpholine nitrogen (protonated at physiological pH) mimics the cation required for the aspartate binding site (Asp126) of the $\sigma 1R$. The 3-bromophenyl moiety occupies the hydrophobic pocket. Depending on the assay conditions, it acts as a modulator of $\sigma 1R$ chaperone activity, influencing Calcium (Ca^{2+}) signaling between the Endoplasmic Reticulum (ER) and Mitochondria.
- **Monoamine Reuptake Inhibition:** The phenoxyethyl linker provides the requisite distance for binding to the S1/S2 subsites of NET/SERT, preventing the reuptake of neurotransmitters and enhancing synaptic transmission.

Part 2: Experimental Design & Formulation

Critical Note on Solubility: The free base is lipophilic (LogP ~2.3). For in vivo administration, it must be converted to a salt form or formulated in a vehicle that ensures bioavailability without inducing vehicle-related nociception.

Formulation Protocol

- Preferred Vehicle: 5% DMSO + 5% Tween-80 + 90% Saline (0.9%).
- Alternative (for high dose): 20% Hydroxypropyl- β -cyclodextrin (HP- β -CD) in water.
- Preparation:
 - Dissolve 10 mg of compound in 50 μ L DMSO (vortex until clear).
 - Add 50 μ L Tween-80; vortex.
 - Slowly add 900 μ L warm saline (37°C) while sonicating.
 - Adjust pH to 7.0–7.4 using 0.1N HCl if necessary.

Dosing Guidelines (Mouse/Rat)

Parameter	Range	Rationale
Route	IP (Intraperitoneal) or PO (Oral)	IP is preferred for acute behavioral assays to avoid first-pass variability.
Dose (Low)	1 – 5 mg/kg	Target occupancy for high-affinity sites (Sigma-1).
Dose (High)	10 – 30 mg/kg	Required for broad monoamine transporter inhibition or analgesic effects.
Pre-treatment	30 – 60 min	Tmax is estimated at 30–45 min for phenoxyethyl-morpholines.

Part 3: In Vivo Experimental Models

Model A: Neuropathic Pain (Chronic Constriction Injury - CCI)

Rationale: Sigma-1 antagonists are potent analgesics in neuropathic pain states. This compound is tested to reverse mechanical allodynia.

Protocol:

- Induction: Anesthetize rat (Isoflurane). Expose the sciatic nerve at the mid-thigh level. Loosely tie 4 ligatures (chromic gut) around the nerve.
- Recovery: Allow 7–14 days for neuropathy (allodynia) to develop.
- Baseline Testing: Measure paw withdrawal threshold (PWT) using von Frey filaments.
- Treatment: Administer **4-[2-(3-Bromophenoxy)ethyl]morpholine** (10 mg/kg, IP).
- Testing: Measure PWT at 30, 60, 120, and 180 minutes post-injection.

- Endpoint: Significant increase in PWT compared to vehicle indicates anti-allodynic activity (likely $\sigma 1R$ antagonism).

Model B: Antidepressant Activity (Forced Swim Test - FST)

Rationale: As a Viloxazine analog, the compound is expected to reduce immobility time via NET inhibition.

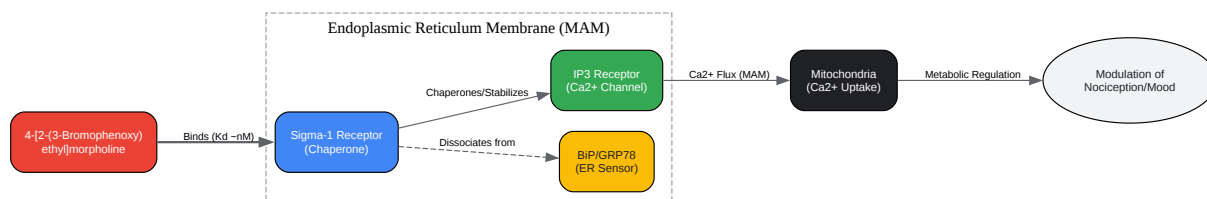
Protocol:

- Acclimatization: Place mouse in a cylinder of water (25°C) for 15 min (Pre-test, 24h prior).
- Dosing: Administer compound (IP) 1 hour before the test. Positive control: Imipramine (15 mg/kg).
- Test: Place mouse in cylinder for 6 minutes.
- Scoring: Record "Immobility Time" during the last 4 minutes.
- Result: Reduction in immobility signifies antidepressant-like activity.

Part 4: Visualizing the Mechanism & Workflow

Figure 1: Sigma-1 Receptor Signaling Pathway

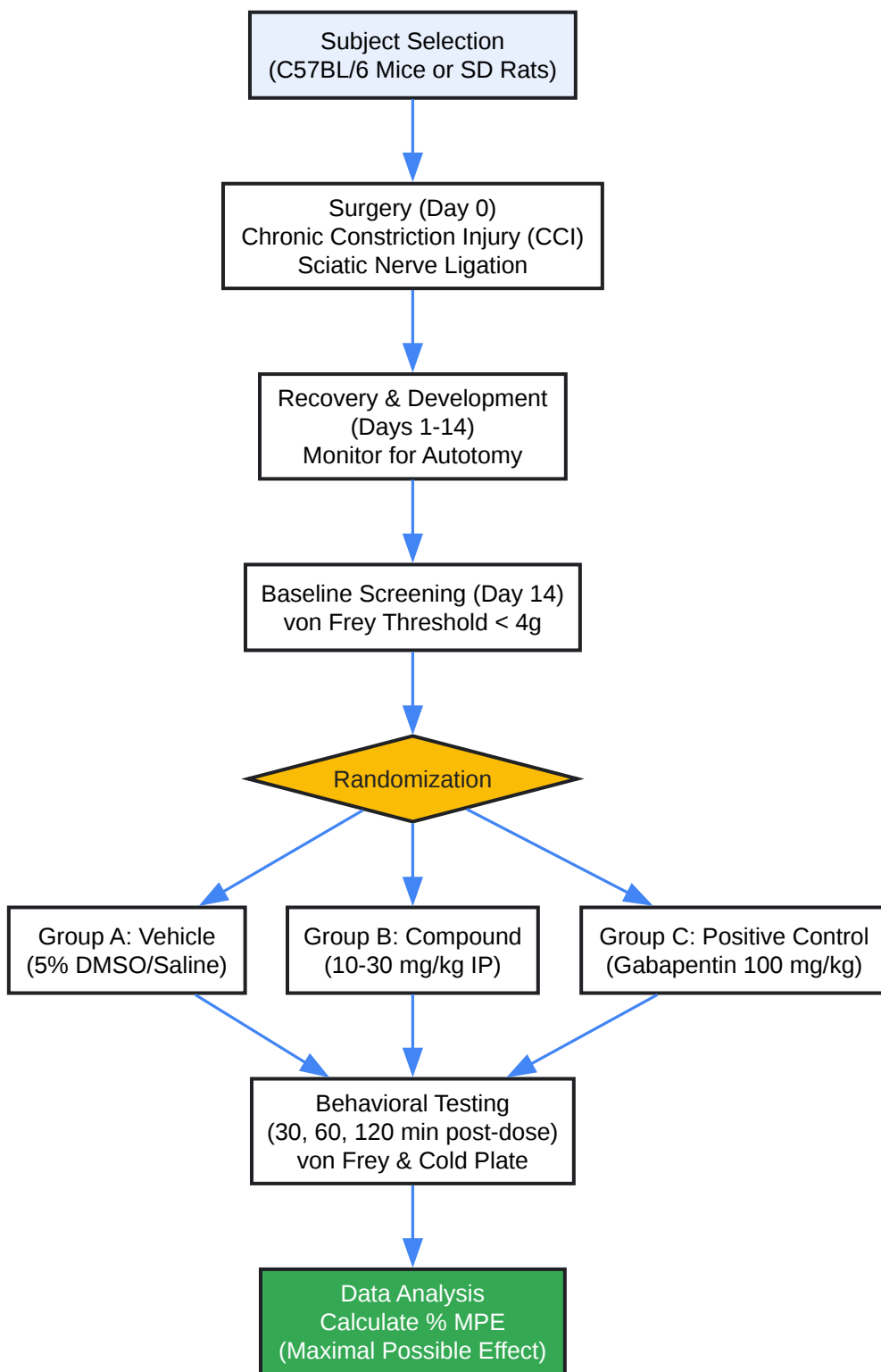
Description: This diagram illustrates the putative mechanism where the compound modulates the Sigma-1 receptor at the Mitochondria-Associated Membrane (MAM), influencing Calcium flow and preventing sensitization (pain/neurotoxicity).*



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Caption: Putative mechanism of action at the ER-Mitochondria interface. The compound binds $\sigma 1R$, modulating IP3R-mediated Calcium flux.

Figure 2: Experimental Workflow (Neuropathic Pain)



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Caption: Standardized workflow for evaluating anti-allodynic efficacy in the CCI neuropathic pain model.

Part 5: References

- Cobos, E. J., et al. (2008). "Pharmacology and therapeutic potential of sigma(1) receptor ligands." *Current Neuropharmacology*, 6(4), 344–366. [Link](#)
 - Establishes the phenoxyalkylamine scaffold as a core structure for Sigma-1 ligands.
- Romero, L., et al. (2012). "Pharmacological properties of S1RA, a new sigma-1 receptor antagonist that inhibits neuropathic pain and activity-induced spinal sensitization." *British Journal of Pharmacology*, 166(7), 2289–2306. [Link](#)
 - Provides the protocol for CCI and validation of morpholine-based sigma ligands in pain.
- Porsolt, R. D., et al. (1977). "Depression: a new animal model sensitive to antidepressant treatments." *Nature*, 266, 730–732. [Link](#)
 - The authoritative source for the Forced Swim Test protocol.
- ChemScene/Santa Cruz Biotechnology. "Product Data Sheet: **4-[2-(3-Bromophenoxy)ethyl]morpholine** (CAS 435283-95-7)." [Link](#)
 - Verification of chemical identity and physical properties.
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